

Physical and chemical properties of N-ethyl-N',N'-dimethylthiourea

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Compound of Interest

Compound Name: 3-Ethyl-1,1-dimethylthiourea

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An In-depth Technical Guide to N,N'-Dimethylthiourea

Disclaimer: Information regarding the specific compound N-ethyl-N',N'-dimethylthiourea is not readily available in public databases. This guide provides a comprehensive overview of the closely related and well-documented compound, N,N'-dimethylthiourea (DMTU). While structurally similar, the properties and reactivity of N-ethyl-N',N'-dimethylthiourea may differ.

Introduction

N,N'-Dimethylthiourea (DMTU) is a substituted thiourea derivative with a range of applications in chemical synthesis and biological research. It is recognized for its role as a scavenger of reactive oxygen species (ROS), particularly hydroxyl radicals, making it a valuable tool in studies involving oxidative stress.^[1] This document provides a detailed overview of its physical and chemical properties, experimental protocols for its synthesis, and its known biological interactions.

Chemical and Physical Properties

The physical and chemical properties of N,N'-Dimethylthiourea are summarized below.

Identifiers and General Properties

Property	Value	Reference
IUPAC Name	1,3-dimethylthiourea	[2]
Synonyms	N,N'-Dimethylthiourea, 1,3-Dimethyl-2-thiourea, DMTU, Dimethylthiocarbamide	[2][3][4][5][6]
CAS Number	534-13-4	[4][5][7][8][9][10]
Molecular Formula	C3H8N2S	[2][4][5][8][10]
Molecular Weight	104.17 g/mol	[2][4][10]
Appearance	Colorless to white crystalline powder or chunks	[4][9][10]

Physical Properties

Property	Value	Reference
Melting Point	60-64 °C	
Boiling Point	155 °C at 1 hPa	
Solubility	Soluble in water (1000 g/L)	[9]
Density	1.055 g/cm ³ (estimate)	[9]
Bulk Density	~600 kg/m ³	[9]
pH	6.5 (100 g/L in H2O at 20 °C)	[9]

Spectroscopic Data

Spectrum	Data
¹ H NMR	Spectral data available.[11]
Mass Spectrum	Molecular ion peak at m/z 104.[11]

Synthesis of N,N'-Dimethylthiourea

A common method for the synthesis of N,N'-dimethylthiourea involves the reaction of methyl isothiocyanate with methylamine. This reaction is a nucleophilic addition of the amine to the electrophilic carbon of the isothiocyanate.

Experimental Protocol: Synthesis from Methyl Isothiocyanate and Methylamine

Materials:

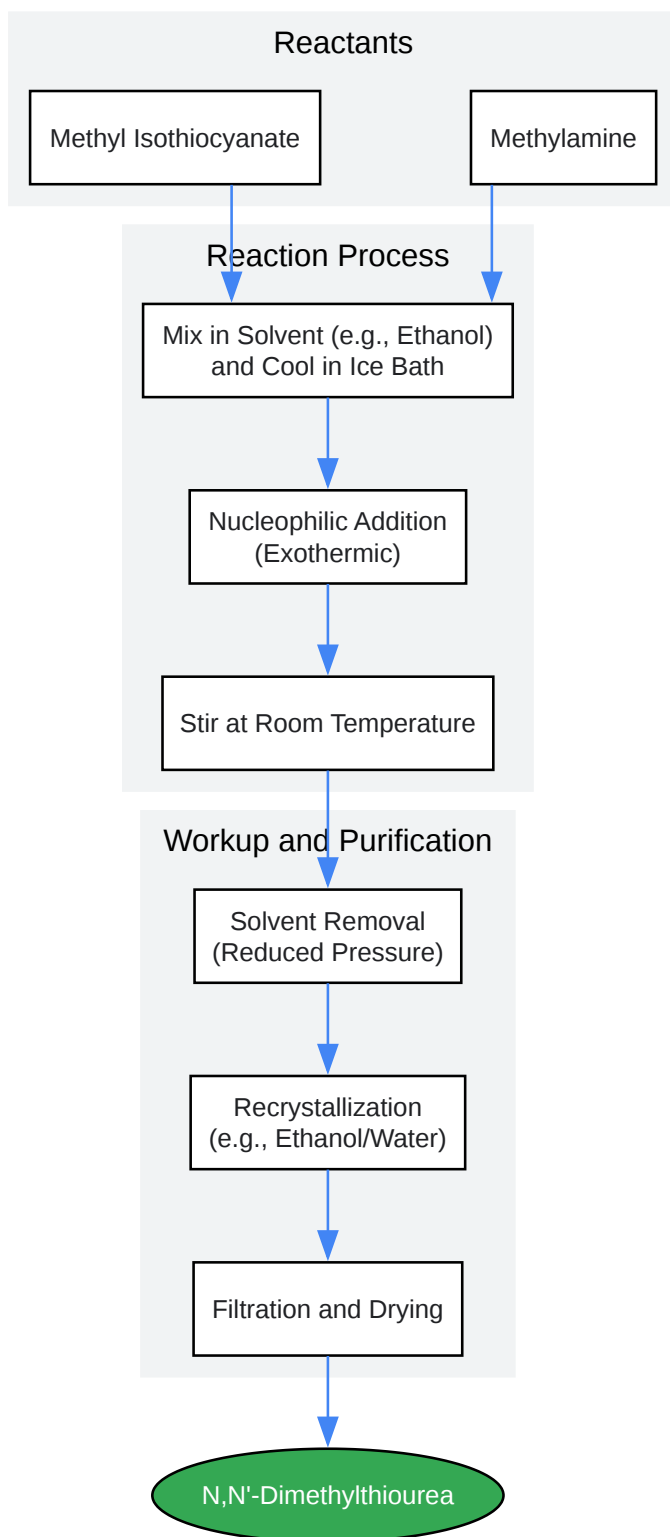
- Methyl isothiocyanate
- Methylamine (aqueous solution)
- Ethanol (optional, as solvent)
- Ice bath
- Reaction flask with stirring capability
- Filtration apparatus

Procedure:

- In a well-ventilated fume hood, dissolve methyl isothiocyanate in a suitable solvent such as ethanol in a reaction flask.
- Cool the flask in an ice bath to control the reaction temperature.
- Slowly add an equimolar amount of aqueous methylamine solution to the stirred solution of methyl isothiocyanate. The reaction is exothermic.
- After the addition is complete, continue stirring the reaction mixture at room temperature for a specified period (e.g., 1-2 hours) to ensure the reaction goes to completion.
- Remove the solvent under reduced pressure.
- The crude N,N'-dimethylthiourea can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield a crystalline solid.

- Collect the purified crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum.

Workflow for the Synthesis of N,N'-Dimethylthiourea



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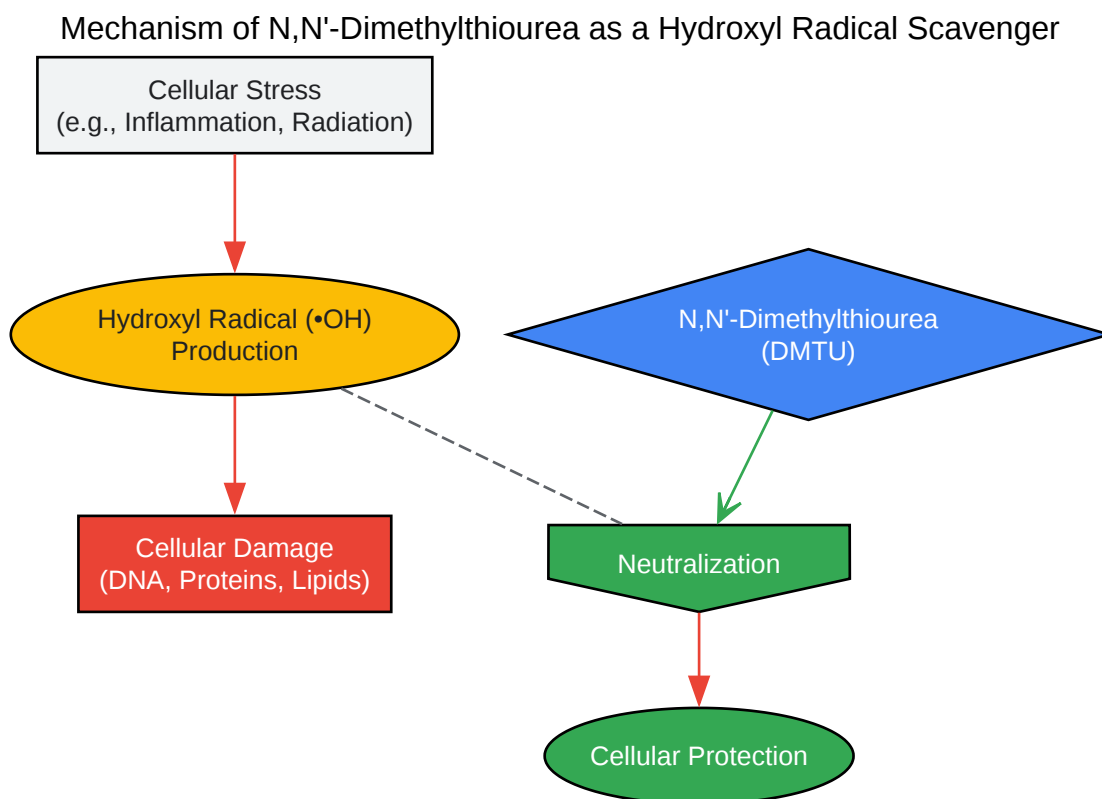
Caption: Synthesis workflow for N,N'-dimethylthiourea.

Biological Activity and Signaling Pathways

N,N'-Dimethylthiourea is primarily known for its antioxidant properties, specifically as a scavenger of hydroxyl radicals ($\bullet\text{OH}$).^[1] This activity is crucial in mitigating cellular damage caused by oxidative stress.

Mechanism of Action as a Hydroxyl Radical Scavenger

Oxidative stress is a condition characterized by an imbalance between the production of reactive oxygen species (ROS) and the biological system's ability to detoxify these reactive intermediates. The hydroxyl radical is one of the most reactive and damaging ROS. DMTU can directly interact with and neutralize hydroxyl radicals, thereby preventing them from damaging cellular components like DNA, proteins, and lipids.

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Caption: DMTU's role in scavenging hydroxyl radicals.

Safety and Handling

N,N'-Dimethylthiourea is considered moderately toxic if swallowed and may cause an allergic skin reaction.[4][10]

- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid breathing dust.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[8]
- **First Aid:** In case of contact with skin, wash thoroughly with soap and water. If ingested, seek immediate medical attention.

Conclusion

N,N'-Dimethylthiourea is a versatile compound with significant applications as a hydroxyl radical scavenger in research settings. Its well-defined physical and chemical properties, along with established synthesis routes, make it a valuable tool for scientists studying oxidative stress and related pathologies. Proper safety precautions are necessary when handling this compound.

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